

Comprehensive Safety & Operational Guide: Handling 2-Chloro-5-ethylnicotinaldehyde

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Compound of Interest

Compound Name: 2-Chloro-5-ethylnicotinaldehyde

CAS No.: 863215-21-8

Cat. No.: B3057914

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As drug development and synthetic organic chemistry advance, the demand for highly functionalized building blocks like **2-Chloro-5-ethylnicotinaldehyde** (CAS: 863215-21-8) has surged. Frequently synthesized via the Vilsmeier reaction from enamides, this compound is a critical intermediate for constructing polysubstituted pyridine architectures[1],[2].

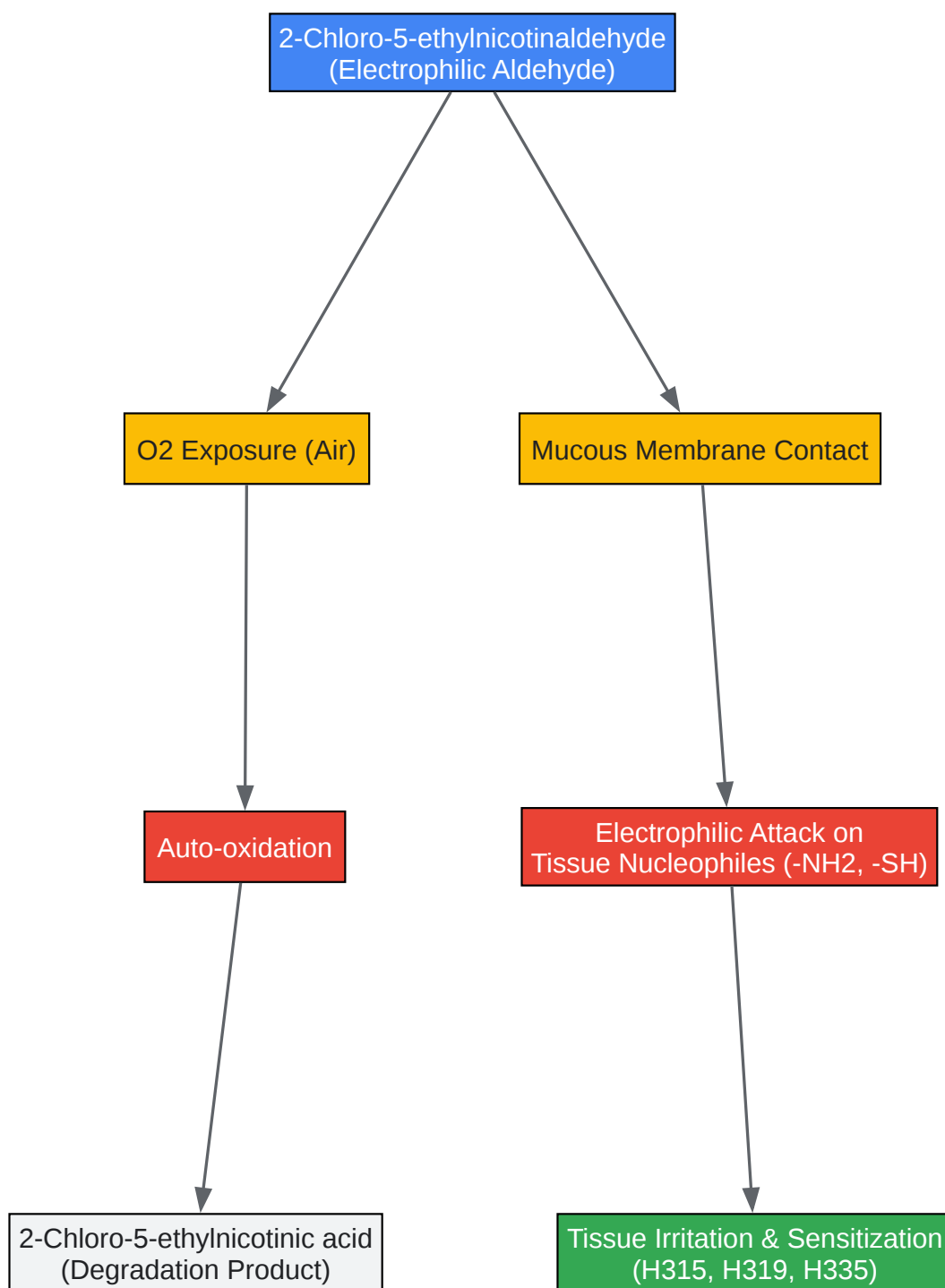
However, the very features that make it synthetically valuable—an electron-deficient pyridine ring paired with a highly reactive aldehyde group—also dictate its hazard profile. This guide provides researchers with a self-validating, mechanistic approach to handling this reagent safely, ensuring both personnel protection and experimental integrity.

Chemical Reactivity & Hazard Causality

To design an effective safety protocol, we must first understand the molecular behavior of the compound. **2-Chloro-5-ethylnicotinaldehyde** is a halogenated pyridinecarboxaldehyde. The strong electron-withdrawing nature of the nitrogen atom and the chlorine substituent significantly increases the electrophilicity of the aldehyde carbon[1].

Mechanistic Hazards:

- Tissue Irritation (H315, H319, H335): The electrophilic aldehyde readily undergoes nucleophilic attack by primary amines and thiols present in the proteins of human mucous membranes, skin, and respiratory tract[1],[3]. This covalent interaction triggers acute irritation and potential sensitization[4].
- Auto-Oxidation: Like many aromatic aldehydes, this compound is air-sensitive. Atmospheric oxygen rapidly auto-oxidizes the aldehyde to 2-chloro-5-ethylnicotinic acid[3],[5]. This not only degrades the reagent but introduces acidic impurities that can derail downstream metal-catalyzed cross-coupling reactions.



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Mechanistic pathway of **2-Chloro-5-ethylnicotinaldehyde** auto-oxidation and mucosal toxicity.

Quantitative Hazard & PPE Data

The compound presents as a white solid with a melting point of 67–69 °C[2]. Because it is handled as a dry powder, the primary exposure route is the inhalation of aerosolized particulates and incidental dermal contact.

Table 1: Physicochemical & Hazard Profile

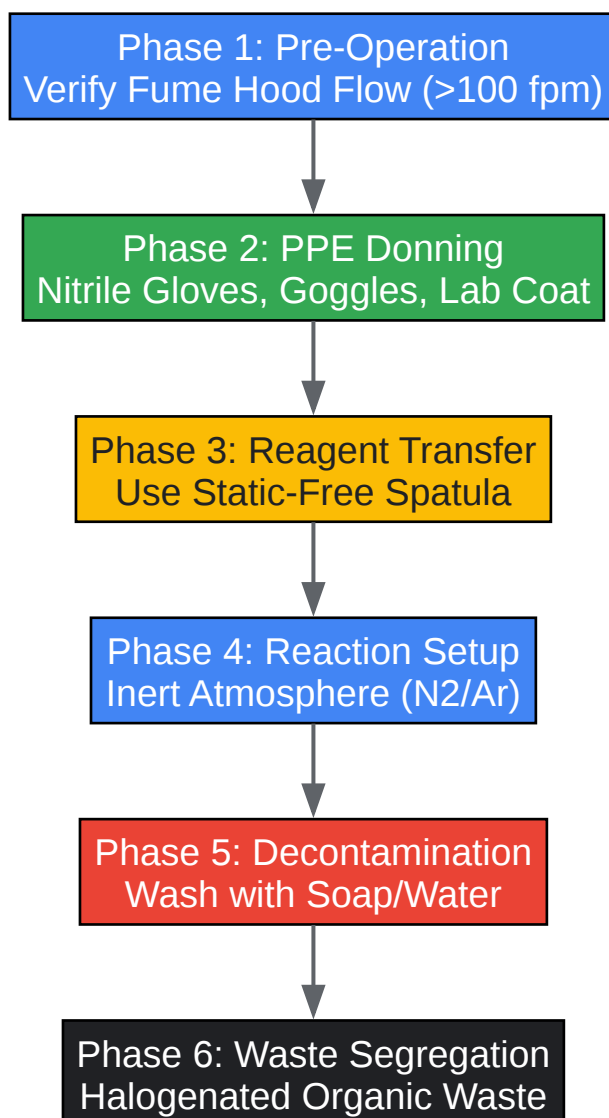
Parameter	Specification / Classification	Mechanistic Rationale
CAS Number	863215-21-8[1]	Unique identifier for regulatory tracking.
Physical State	White solid (Mp: 67–69 °C)[2]	Prone to static charge accumulation; dust inhalation risk.
GHS Hazards	H315, H319, H335[6]	Electrophilic reactivity with biological nucleophiles[1].
Storage	2–8 °C, Inert Atmosphere[5]	Prevents thermal degradation and O ₂ -driven auto-oxidation.

Table 2: PPE Specifications & Barrier Dynamics

PPE Component	Specification	Causality & Barrier Function
Hand Protection	Nitrile Rubber (Min 0.11 mm) [4]	Nitrile provides superior resistance to halogenated aromatics compared to latex, preventing transdermal permeation.
Eye Protection	ANSI Z87.1 Safety Goggles[4]	Forms a complete seal around the eyes to prevent airborne dust from reacting with ocular moisture.
Respiratory	Fume Hood + N95/P100 Mask[6]	Hood captures aerosolized dust; N95 acts as a secondary barrier against particulate inhalation during transfer.
Body Protection	Flame-retardant Lab Coat[4]	Prevents particulate accumulation on personal clothing.

Self-Validating Operational Protocols

To ensure absolute safety and experimental integrity, handling procedures must be treated as self-validating systems. Do not proceed to the next step unless the validation check is successful.



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Standard operating procedure for handling halogenated nicotinaldehyde derivatives.

Protocol 1: Inert-Atmosphere Reagent Transfer

- Fume Hood Verification:
 - Action: Check the digital monitor for a face velocity of 100–120 fpm.
 - Validation: Hold a delicate tissue (e.g., Kimwipe) near the sash gap; you must observe distinct inward deflection before opening the chemical container.

- Glove Integrity Check:
 - Action: Don standard nitrile gloves[4].
 - Validation: Roll the cuff tightly to trap air and squeeze the glove. If any micro-leaks are detected, discard and use a new pair.
- Static Mitigation & Weighing:
 - Action: Use an anti-static ionizer gun on the analytical balance and use a grounded, static-free spatula.
 - Validation: The powder should not "jump" or cling to the spatula walls. If static is observed, re-ionize the environment to prevent aerosolization.
- Inert Purge:
 - Action: After transferring the required mass, immediately flush the source bottle with Argon or dry Nitrogen before sealing[5].
 - Validation: Ensure the inert gas line is equipped with a bubbler to confirm positive flow without blowing the powder out of the vial.

Environmental & Waste Logistics

Because **2-Chloro-5-ethylnicotinaldehyde** contains a covalently bound chlorine atom, it cannot be disposed of in standard organic waste streams.

Spill Response & Decontamination

- Solid Spills: Do not dry-sweep, as this aerosolizes the reactive dust[7].
- Validation Check: Moisten an absorbent pad with a compatible solvent (e.g., ethanol or isopropanol) to dissolve and capture the solid. Wipe the area until no visual residue remains, then perform a final wipe with soap and water to hydrolyze any trace electrophiles[3],[4].

Waste Segregation

- Classification: All contaminated consumables (gloves, wipes, weigh boats) and reaction byproducts must be strictly segregated into Halogenated Organic Waste containers[3],[4].
- Causality: Mixing halogenated waste with standard non-halogenated solvents (like acetone) in the presence of basic impurities can lead to exothermic side reactions or the formation of highly toxic byproducts during municipal incineration.

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Sources

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